

A Comparative Guide to 2-Methylundecanal and Other Aliphatic Aldehydes in Perfumery

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Compound of Interest

Compound Name: 2-Methylundecanal

Cat. No.: B089849

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This guide provides an objective comparison of the performance of **2-Methylundecanal** against other key aliphatic aldehydes used in the fragrance industry. By examining their olfactory profiles, physicochemical properties, and performance metrics such as odor threshold, substantivity, and stability, this document aims to serve as a valuable resource for professionals in research and development. All quantitative data is summarized in comparative tables, and detailed experimental protocols for key performance assessments are provided.

Introduction to Aliphatic Aldehydes in Perfumery

Aliphatic aldehydes are a class of organic compounds that have been instrumental in shaping the landscape of modern perfumery since their introduction in the early 20th century.^[1] Characterized by a carbonyl functional group at the end of an alkyl chain, these molecules are renowned for their powerful and diffusive scents.^[2] They are responsible for the characteristic "aldehydic" note, often described as waxy, soapy, and sparkling, famously showcased in iconic fragrances like Chanel No. 5.^[3] This family of molecules includes both linear (n-aldehydes) and branched aldehydes, each contributing unique nuances to a fragrance composition.

2-Methylundecanal, also known as Aldehyde C-12 MNA (Methyl Nonyl Acetaldehyde), is a branched-chain aldehyde that holds a prominent place in the perfumer's palette.^[4] Its complex and multifaceted odor profile distinguishes it from its linear counterparts and other aliphatic aldehydes.

Olfactory Profile Comparison

The olfactory character of aliphatic aldehydes is heavily influenced by their molecular structure, including chain length and branching. While linear aldehydes often present a fatty and waxy character that evolves with chain length, branched aldehydes like **2-Methylundecanal** offer more complex and nuanced aromas.

2-Methylundecanal possesses a rich and powerful odor profile described as herbaceous, orange, and ambergris-like, with nutty and honey-like facets at high dilution.^[3] Its scent is also characterized by fresh, mossy, citrus, tuberose, metallic, and waxy notes. This complexity allows it to be used not just for a classic "aldehydic" top note, but also to add warmth and radiance to floral, woody, and amber accords.

In contrast, linear aliphatic aldehydes exhibit a more straightforward evolution of scent with increasing carbon chain length. For instance, Octanal (C-8) is powerfully orange-like, Decanal (C-10) has a strong orange peel aroma, and Dodecanal (C-12 Lauric) is known for its "clean laundry" scent.^[1] While powerful, they can be harsher and less nuanced than their branched counterparts.

Quantitative Data Comparison

The performance of an aldehyde in a fragrance is determined by several key physicochemical and sensory parameters. The following tables summarize available quantitative data for **2-Methylundecanal** and a selection of other commonly used aliphatic aldehydes.

Physicochemical Properties

These properties influence the volatility, solubility, and overall behavior of the aldehydes in a formulation.

Aldehyde	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Vapor Pressure (mmHg @ 25°C)	logP (o/w)
2-Methylundecanal	110-41-8	C ₁₂ H ₂₄ O	184.32	171	1.428 (est.)	4.834 (est.)
Octanal (C-8)	124-13-0	C ₈ H ₁₆ O	128.21	171	0.63	2.8
Nonanal (C-9)	124-19-6	C ₉ H ₁₈ O	142.24	195	0.23	3.43
Decanal (C-10)	112-31-2	C ₁₀ H ₂₀ O	156.27	208-209	0.07	4.01
Undecanal (C-11)	112-44-7	C ₁₁ H ₂₂ O	170.30	223	0.03	4.58
Dodecanal (C-12 Lauric)	112-54-9	C ₁₂ H ₂₄ O	184.32	238	0.009	5.15

Data sourced from PubChem and The Good Scents Company.[\[4\]](#)

Performance Characteristics

Odor detection threshold indicates the potency of a fragrance molecule, while substantivity (tenacity) measures its longevity.

Aldehyde	Odor Profile	Odor Detection Threshold (ppb in air)	Substantivity on Blotter (hours)
2-Methylundecanal	Herbaceous, orange, ambergris-like, waxy, mossy	Not available (qualitatively high impact)	388
Octanal (C-8)	Waxy, citrus, orange	0.17	~12
Nonanal (C-9)	Waxy, floral, citrus	0.53	~24
Decanal (C-10)	Waxy, orange peel	Not available	~48
Undecanal (C-11)	Floral, waxy, citrus	Not available	~100
Dodecanal (C-12 Lauric)	Waxy, floral, clean laundry	Not available	>200

Odor threshold data for linear aldehydes from Cometto-Muñiz et al. Substantivity data for **2-Methylundecanal** from The Good Scents Company. Other substantivity values are estimates based on perfumery knowledge.

Stability and Substantivity in Application

2-Methylundecanal is noted for its good stability in a variety of product bases, including soaps, detergents, and alcohol-based fragrances.^[4] Its branched structure may contribute to increased stability against oxidation compared to some linear aldehydes. It is also described as having good fabric substantivity, making it a valuable ingredient in laundry care products.

Linear aliphatic aldehydes can be prone to oxidation, which can lead to the formation of off-notes.^[1] Their stability is often dependent on the formulation's pH and the presence of antioxidants. Their substantivity generally increases with chain length due to lower volatility.

Experimental Protocols

To ensure objective comparison of fragrance performance, standardized experimental protocols are essential. Below are detailed methodologies for key experiments.

Experimental Protocol 1: Determination of Odor Detection Threshold via Gas Chromatography-Olfactometry (GC-O)

Objective: To determine the lowest concentration of an aldehyde that can be detected by a trained sensory panel.

Methodology:

- **Sample Preparation:** Prepare a dilution series of the aldehyde in an appropriate solvent (e.g., ethanol).
- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) and an olfactometry port.
- **Procedure:**
 - Inject a sample of the highest dilution into the GC.
 - A trained panelist sniffs the effluent from the olfactometry port and indicates when an odor is detected.
 - The process is repeated with progressively more concentrated samples.
 - The concentration at which 50% of the panel can detect the odor is determined as the odor detection threshold.
- **Data Analysis:** The results are typically expressed in parts per billion (ppb) or ng/L in the air.

Experimental Protocol 2: Evaluation of Substantivity on Skin

Objective: To measure the longevity of an aldehyde's scent on the skin.

Methodology:

- **Panelists:** A panel of trained sensory evaluators.

- **Sample Application:** A standardized amount of the aldehyde, diluted in a suitable base (e.g., ethanol), is applied to a designated area on the panelists' forearms.
- **Evaluation:** Panelists evaluate the intensity of the scent at regular intervals (e.g., 0, 1, 2, 4, 6, 8, 12, 24 hours) using a labeled magnitude scale (LMS).
- **Data Analysis:** The average intensity ratings are plotted over time to create an evaporation curve. The time at which the intensity drops below a predetermined level is considered the substantivity.

Experimental Protocol 3: Accelerated Stability Testing in a Cosmetic Formulation

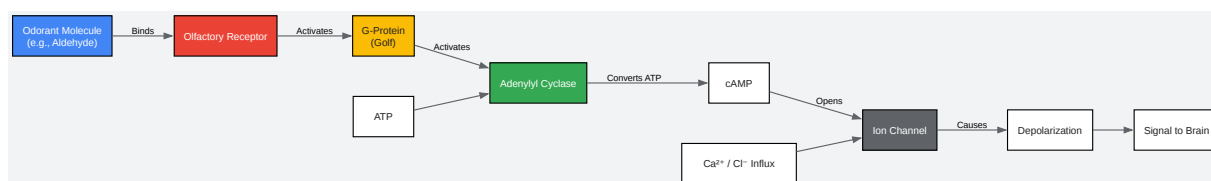
Objective: To assess the chemical stability of an aldehyde in a finished product under stressed conditions.

Methodology:

- **Product Base:** Prepare a cosmetic base (e.g., a simple lotion or hydroalcoholic solution) with and without the aldehyde.
- **Storage Conditions:** Store samples under various conditions to simulate aging and different environmental exposures:
 - Elevated temperature (e.g., 40°C, 50°C)
 - Room temperature (control)
 - Refrigerated (e.g., 4°C)
 - Cyclic temperature (e.g., alternating between -10°C and 25°C)
 - UV light exposure
- **Evaluation:** At specified time points (e.g., 1, 2, 4, 8, 12 weeks), samples are evaluated for changes in:
 - Olfactory profile: Assessed by a trained sensory panel.

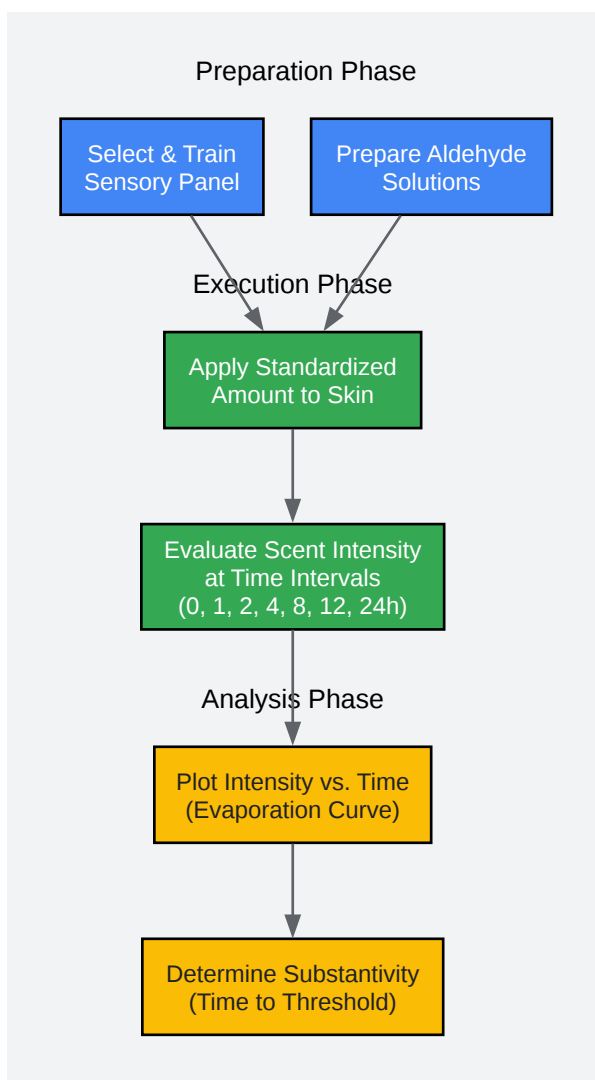
- Color and Appearance: Visual inspection.
- Chemical composition: Analyzed by GC-MS to identify degradation products.
- Data Analysis: Compare the results from the stressed samples to the control to determine the stability of the aldehyde in the formulation.

Mandatory Visualizations



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Caption: A simplified diagram of the olfactory signal transduction pathway.



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References

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